

# Technical Guide to the Safe Handling of (R)-(-)-2-Heptanol

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## Compound of Interest

Compound Name: (R)-(-)-2-Heptanol

Cat. No.: B1630902

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **(R)-(-)-2-Heptanol**. The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this chemical, minimizing the risk of exposure and ensuring a safe working environment.

## Chemical and Physical Properties

**(R)-(-)-2-Heptanol** is a chiral secondary alcohol.<sup>[1]</sup> Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	[2][3][4]
Molecular Weight	116.20 g/mol	[2][3][4]
Appearance	Colorless liquid	[2][3]
Odor	Mild alcohol-like	[2][3][5]
Boiling Point	159 °C	[1][2]
Flash Point	56 °C (closed cup)	[2]
Solubility	Slightly soluble in water; miscible with organic solvents.	[2][3]

## Toxicological Data and Hazard Identification

**(R)-(-)-2-Heptanol** is classified as a hazardous substance.[6] Exposure can cause irritation to the skin, eyes, and respiratory system.[6][7] Ingestion may lead to gastrointestinal irritation.[8]

Hazard Classification	GHS Category	Description	Reference
Flammable Liquids	Category 4	Combustible liquid.	[6]
Skin Irritation	Category 2	Causes skin irritation.	[6]
Eye Irritation	Category 2A	Causes serious eye irritation.	[6]
Specific target organ toxicity — single exposure	Category 3	May cause respiratory irritation.	[6]

Toxicity Data	Value	Species	Reference
LD50 (Oral)	2580 mg/kg	Rat	[9]

## Safety and Handling Precautions

### Personal Protective Equipment (PPE)

Proper PPE is essential to prevent exposure to **(R)-(-)-2-Heptanol**.

PPE Type	Specification	Reference
Eye/Face Protection	Chemical safety goggles or face shield. Conforming to EN166 (EU) or NIOSH (US) approved standards.	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.	<a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge.	<a href="#">[10]</a> <a href="#">[11]</a>

## Handling and Storage

- Handling: Wash hands thoroughly after handling.[\[8\]](#)[\[11\]](#) Use only in a well-ventilated area, preferably in a chemical fume hood.[\[8\]](#)[\[11\]](#) Keep away from heat, sparks, and open flames.[\[8\]](#)[\[10\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[10\]](#)[\[11\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[8\]](#)[\[10\]](#) Keep away from incompatible substances such as strong oxidizing agents.[\[10\]](#)

## Emergency Procedures

- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[8\]](#) Get medical attention if irritation

develops.

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Get medical attention immediately.
- If inhaled: Remove to fresh air.[6] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If ingested: Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.

## Experimental Protocols for Safety Assessment

The following are summaries of standard OECD guidelines for toxicological testing. Specific experimental data for **(R)-(-)-2-Heptanol** using these protocols is not readily available in the public domain.

### Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used with a limited number of animals per step. The substance is administered orally to a group of animals at one of the defined dose levels. The outcome of the test (survival or death of the animals) will determine the next step, i.e., whether to dose another group of animals at a higher or lower dose level.
- Methodology:
  - Animals: Typically, young adult female rats are used.
  - Dosing: The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
  - Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly.

- Endpoint: The test allows for the classification of the substance into a GHS toxicity category based on the observed mortality.

## Acute Dermal Irritation/Corrosion - OECD Guideline 404

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Principle: The substance is applied to a small area of the skin of an experimental animal, and the degree of irritation is observed and scored over a period of time.
- Methodology:
  - Animals: Albino rabbits are typically used.
  - Application: A small amount of the test substance is applied to a shaved patch of skin and covered with a gauze patch.
  - Exposure: The exposure duration is typically 4 hours.
  - Observation: The skin is examined for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The observations are continued for up to 14 days to assess the reversibility of the effects.

## Acute Eye Irritation/Corrosion - OECD Guideline 405

This test assesses the potential of a substance to cause eye irritation or corrosion.

- Principle: A single dose of the substance is applied to the eye of an experimental animal, and the effects on the cornea, iris, and conjunctiva are observed and scored.
- Methodology:
  - Animals: Albino rabbits are the preferred species.
  - Application: The test substance is instilled into the conjunctival sac of one eye. The other eye serves as a control.

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The evaluation includes scoring of corneal opacity, iritis, and conjunctival redness and chemosis. Observations may continue for up to 21 days to determine the reversibility of any effects.

## Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **(R)-(-)-2-Heptanol** in a laboratory setting.

Caption: Workflow for the safe handling of **(R)-(-)-2-Heptanol**.

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